

# Commercial Sourcing and Purity Assessment of Monononyl Phthalate-d4: A Technical Guide

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## Compound of Interest

Compound Name: *Monononyl Phthalate-d4*

Cat. No.: *B1152477*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial sources for **Monononyl Phthalate-d4**, a crucial internal standard for various analytical applications. Furthermore, it outlines detailed methodologies for the verification of its chemical and isotopic purity, ensuring the accuracy and reliability of experimental data.

## Commercial Availability

**Monononyl Phthalate-d4** is available from several reputable suppliers of stable isotope-labeled compounds. The table below summarizes key information from various vendors to facilitate procurement.

Supplier	Catalog Number	Stated Chemical Purity	Stated Isotopic Purity (atom % D)	CAS Number
Santa Cruz Biotechnology	sc-212433	Information available on lot-specific Certificate of Analysis	Information available on lot-specific Certificate of Analysis	2514564-42-0
Clearsynth	CS-S-1354	High quality, Certificate of Analysis provided	Certificate of Analysis provided	Not specified
LGC Standards	D-7578	min 98%	99 atom % D	2514564-42-0
CDN Isotopes	D-7492 (related compound)	98%	99 atom % D	1398065-94-5

## Purity Assessment Methodologies

The purity of **Monononyl Phthalate-d4** is typically established through a combination of chromatographic and spectroscopic techniques. Gas Chromatography-Mass Spectrometry (GC-MS) is employed to determine chemical purity by identifying and quantifying any unlabeled phthalate or other organic impurities. Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy serves as a powerful tool for confirming the isotopic enrichment and providing an absolute measure of purity.

## Experimental Protocol 1: Determination of Chemical Purity by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the general procedure for assessing the chemical purity of **Monononyl Phthalate-d4** using GC-MS with an internal standard.

### 1. Materials and Reagents:

- **Monononyl Phthalate-d4** sample
- Unlabeled Monononyl Phthalate reference standard
- High-purity solvent (e.g., Hexane or Ethyl Acetate)
- Internal Standard (IS) solution of known concentration (e.g., a different deuterated phthalate not present in the sample)
- GC-MS system equipped with a suitable capillary column (e.g., 5% phenyl-methylpolysiloxane)

## 2. Sample Preparation:

- Accurately weigh a known amount of the **Monononyl Phthalate-d4** sample and dissolve it in a precise volume of the chosen solvent to create a stock solution of known concentration.
- Prepare a series of calibration standards by spiking known concentrations of the unlabeled Monononyl Phthalate reference standard into solutions containing a constant concentration of the internal standard.
- Prepare the **Monononyl Phthalate-d4** sample for analysis by adding a known amount of the internal standard solution.

## 3. GC-MS Analysis:

- Injector: Splitless mode, 250 °C
- Oven Program: Initial temperature of 100 °C, hold for 1 minute, ramp to 280 °C at 15 °C/min, hold for 10 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 50-500.

- Data Acquisition: Full scan mode to identify any potential impurities. Selected Ion Monitoring (SIM) mode can be used for enhanced sensitivity in quantification.

#### 4. Data Analysis:

- Identify the peaks corresponding to **Monononyl Phthalate-d4**, unlabeled Monononyl Phthalate, and the internal standard based on their retention times and mass spectra.
- Generate a calibration curve by plotting the ratio of the peak area of the unlabeled Monononyl Phthalate to the internal standard against the concentration of the unlabeled standard.
- Calculate the concentration of any unlabeled Monononyl Phthalate impurity in the deuterated sample using the calibration curve.
- Express the chemical purity as the percentage of **Monononyl Phthalate-d4** relative to the total integrated peak area of all components.

## Experimental Protocol 2: Determination of Isotopic Purity by Quantitative NMR (qNMR)

This protocol describes the use of  $^1\text{H}$  qNMR to determine the isotopic enrichment of **Monononyl Phthalate-d4**.

#### 1. Materials and Reagents:

- **Monononyl Phthalate-d4** sample
- High-purity deuterated solvent (e.g., Chloroform-d,  $\text{CDCl}_3$ )
- Internal calibration standard of known purity and concentration (e.g., Maleic Anhydride)
- NMR spectrometer ( $\geq 400$  MHz recommended)

#### 2. Sample Preparation:

- Accurately weigh a known amount of the **Monononyl Phthalate-d4** sample and the internal calibration standard into an NMR tube.

- Add a precise volume of the deuterated solvent to dissolve the sample and standard completely.

### 3. NMR Data Acquisition:

- Acquire a quantitative  $^1\text{H}$  NMR spectrum. Key parameters include:
  - Sufficiently long relaxation delay (D1) to ensure full relaxation of all protons (typically 5 times the longest T1 value).
  - A 90° pulse angle.
  - A sufficient number of scans to achieve a high signal-to-noise ratio.

### 4. Data Analysis:

- Process the NMR spectrum, including phasing and baseline correction.
- Integrate the signals corresponding to the protons of **Monononyl Phthalate-d4** and the protons of the internal standard.
- The purity of the **Monononyl Phthalate-d4** can be calculated using the following formula:

$$\text{Purity (\%)} = (I_{\text{analyte}} / N_{\text{analyte}}) * (N_{\text{standard}} / I_{\text{standard}}) * (MW_{\text{analyte}} / MW_{\text{standard}}) * (m_{\text{standard}} / m_{\text{analyte}}) * \text{Purity}_{\text{standard}}$$

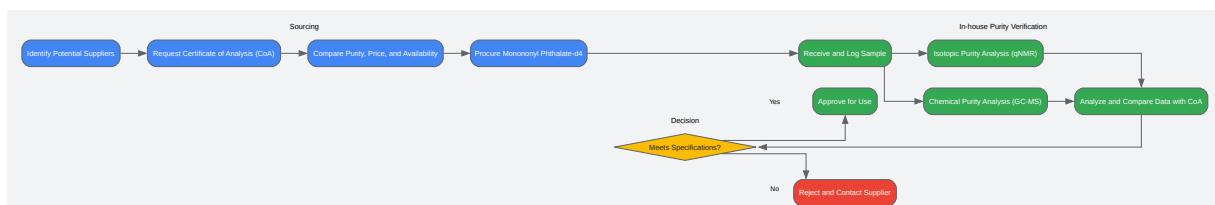
Where:

- I = Integral value
- N = Number of protons for the integrated signal
- MW = Molecular weight
- m = mass
- Purity\_standard = Purity of the internal standard

- Isotopic enrichment is determined by comparing the integral of the residual proton signals in the deuterated positions with the integral of a non-deuterated proton signal within the same molecule.

## Logical Workflow for Sourcing and Purity Verification

The following diagram illustrates the logical workflow from sourcing to the final verification of **Monononyl Phthalate-d4** purity.



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Caption: Workflow for sourcing and verifying the purity of **Monononyl Phthalate-d4**.

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